

A Comparative Study of the Solvent Properties of C12 Alkane Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Ethyl-3,3,4-trimethylheptane

Cat. No.: B14560231

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Detailed Comparison of Key Solvent Characteristics of Dodecane Isomers

In the realm of chemical research and pharmaceutical development, the choice of solvent is a critical parameter that can significantly influence reaction kinetics, product purity, and formulation stability. While n-dodecane is a well-established solvent, its various branched isomers offer a spectrum of properties that can be advantageous for specific applications. This guide provides an objective comparison of the solvent properties of several C12 alkane isomers, supported by experimental data, to aid in the selection of the most suitable solvent for your research and development needs.

Key Solvent Properties of C12 Alkane Isomers

The isomeric structure of C12 alkanes, specifically the degree and position of branching, plays a crucial role in determining their physical and solvent properties. Generally, increased branching leads to a more compact molecular structure, which in turn affects intermolecular forces, boiling point, viscosity, and density.

Pro per ty	n- Do de ca ne	Iso do de ca ne (2, 2,4, 6,6 - Pe nta me thy lhe pta ne)	2- Me thy lun de ca ne	2,3 - Di me thy lde ca ne	2,4 - Di me thy lde ca ne	2,6 - Di me thy lde ca ne	2,9 - Di me thy lde ca ne	3,5 - Di me thy lde ca ne	3,6 - Di me thy lde ca ne	3,7 - Di me thy lde ca ne	4,6 - Di me thy lde ca ne	5,5 - Di me thy lde ca ne	5,6- Di me thy lde can e
Boil ing Poi nt (°C)	216 .3	177 -17 8	210	~20 9	200 .4	198 -22 0	204	200	201	202	~20 0	Not Ava ilabl e	204 .1
Mel ting Poi nt (°C)	-9.6	-81	-46. 8	Not Ava ilabl e	-50. 8	Not Ava ilabl e	-50. 8	-50. 8	-50. 8	-50. 8	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e
Den sity (g/c m ³)	0.7 49	0.7 4	0.7 4	Not Ava ilabl e	0.7 49	0.7 4	0.7 404	0.7 509	0.7 510	0.7 513	Not Ava ilabl e	Not Ava ilabl e	0.7 49
Vis cosi ty (Pa s)	~0. 001 38	~0. 001	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e	Not Ava ilabl e

Flash				Not		Not	Not	Not	Not	Not	Not	Not	
Point	71	48	60.	Ava	130	Ava	Ava	Ava	Ava	Ava	Ava	Ava	134
Temperature (°C)			8	ilabl	.2	ilabl	ilabl	ilabl	ilabl	ilabl	ilabl	ilabl	.6
				e		e	e	e	e	e	e	e	

Note: Data is compiled from various sources and may have been determined

- To cite this document: BenchChem. [A Comparative Study of the Solvent Properties of C12 Alkane Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14560231#comparative-study-of-solvent-properties-of-c12-alkane-isomers\]](https://www.benchchem.com/product/b14560231#comparative-study-of-solvent-properties-of-c12-alkane-isomers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com